

In-Depth Technical Guide: Photodegradation Properties of Acid Violet 90

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Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Introduction

Acid Violet 90 (AV 90) is a synthetic monoazo dye belonging to the acid dye class, characterized by the presence of one or more sulfonic acid groups. These dyes are widely utilized in the textile, leather, and paper industries due to their vibrant color and water solubility. However, the release of effluents containing these dyes into aquatic ecosystems poses a significant environmental challenge. The complex aromatic structure of **Acid Violet 90** makes it resistant to conventional wastewater treatment methods, leading to persistent water pollution. Advanced Oxidation Processes (AOPs), particularly photodegradation, have emerged as promising technologies for the effective removal and mineralization of such recalcitrant dyes.

This technical guide provides a comprehensive overview of the photodegradation properties of **Acid Violet 90**. It details various AOPs, including photo-Fenton and photocatalytic processes, and presents the available quantitative data on their efficiency. Furthermore, this guide outlines detailed experimental protocols for conducting photodegradation studies and discusses the potential degradation pathways of **Acid Violet 90**.

Photodegradation Mechanisms of Acid Violet 90

The photodegradation of **Acid Violet 90** primarily involves the generation of highly reactive oxygen species (ROS), such as hydroxyl radicals ($\bullet\text{OH}$), which are powerful, non-selective oxidizing agents. These radicals attack the chromophoric azo bond ($-\text{N}=\text{N}-$) and the aromatic

rings of the dye molecule, leading to its decolorization and eventual mineralization into simpler, less harmful compounds like CO₂, H₂O, and inorganic ions.

Several AOPs can be employed to generate these ROS, with the most studied for **Acid Violet 90** and similar dyes being:

- Photo-Fenton Process: This process utilizes the combination of ferrous ions (Fe²⁺) and hydrogen peroxide (H₂O₂) under acidic conditions and irradiation with visible or UV light. The Fenton reaction (Fe²⁺ + H₂O₂) generates hydroxyl radicals. Light irradiation enhances the process by photoreducing Fe³⁺ back to Fe²⁺, thus regenerating the catalyst and producing additional hydroxyl radicals.
- Heterogeneous Photocatalysis: This method employs semiconductor materials, such as titanium dioxide (TiO₂) and zinc oxide (ZnO), as photocatalysts. When irradiated with light of energy greater than their band gap, electron-hole pairs are generated. These charge carriers react with water and dissolved oxygen to produce hydroxyl radicals and superoxide radicals (•O₂⁻), which then degrade the dye molecules.
- Catalytic Ozonation: This process involves the use of ozone in the presence of a catalyst, such as cerium oxide (CeO₂) or zinc oxide (ZnO), to enhance the generation of hydroxyl radicals from ozone decomposition.

Quantitative Data on Acid Violet 90 Photodegradation

The efficiency of **Acid Violet 90** degradation is influenced by several factors, including the type of AOP, catalyst type and dosage, initial dye concentration, pH of the solution, and the intensity and wavelength of the light source. The following tables summarize the available quantitative data from various studies.

Photo-Fenton Degradation of Acid Violet 90

Parameter	Optimal Value	Reference
Initial Dye Concentration	12.50×10^{-5} M	
FeSO ₄ Concentration	3.33×10^{-5} M	
H ₂ O ₂ Concentration	1.0 mL (of 6% solution)	
pH	3.0	
Light Source	200W Tungsten lamp	
Kinetic Data		
Reaction Order	First-order	
Rate Constant (k)	11.27×10^{-2} sec ⁻¹	
Mineralization	29% in 180 seconds	

Catalytic Ozonation of Acid Violet 90

Catalyst	Catalyst Dose	Ozone Dose	pH	Reaction Time	Removal Efficiency (%)	Kinetic Model	Rate Constant (k) (min ⁻¹)	Reference
n.CeO ₂	50 mg/L	600 mg/L	3	10 min	97.04	First-order	0.3435	[1]
n.ZnO	30 mg/L	600 mg/L	3	10 min	96.2	First-order	0.3551	[1]
n.CeO ₂ /n.ZnO	30 mg/L	600 mg/L	3	10 min	95.7	First-order	0.3226	[1]

Note: While specific quantitative data for the photocatalytic degradation of **Acid Violet 90** using TiO₂ and ZnO is limited in the reviewed literature, studies on similar azo dyes suggest high degradation efficiencies are achievable under optimized conditions.

Experimental Protocols

This section provides detailed methodologies for conducting photodegradation experiments on **Acid Violet 90**.

Preparation of Reagents and Stock Solutions

- **Acid Violet 90 Stock Solution:** Prepare a stock solution of **Acid Violet 90** (e.g., 1 g/L) by dissolving a precisely weighed amount of the dye powder in deionized water. Store the solution in a dark container to prevent photodegradation.
- **Catalyst Suspension:** For heterogeneous photocatalysis, prepare a suspension of the photocatalyst (e.g., TiO₂ or ZnO) in deionized water at a desired concentration (e.g., 1 g/L).
- **Fenton Reagents:** For the photo-Fenton process, prepare fresh solutions of ferrous sulfate (FeSO₄) and hydrogen peroxide (H₂O₂).
- **pH Adjustment:** Use dilute solutions of sulfuric acid (H₂SO₄) or sodium hydroxide (NaOH) to adjust the pH of the reaction mixture.

Photoreactor Setup

A typical batch photoreactor setup consists of the following components:

- **Reaction Vessel:** A borosilicate glass beaker or a quartz reactor of appropriate volume. Quartz is preferred for experiments using UV light due to its high transparency in the UV range.
- **Light Source:** A light source that emits in the desired wavelength range (UV or visible). Common sources include mercury vapor lamps, xenon lamps, or tungsten lamps. The lamp is typically placed in a cooling jacket to prevent overheating of the reaction solution.
- **Magnetic Stirrer:** To ensure the homogeneity of the reaction mixture and uniform suspension of the photocatalyst.
- **Aeration System (Optional):** An air pump or bubbler can be used to supply oxygen, which acts as an electron scavenger and promotes the formation of superoxide radicals.

General Experimental Procedure for Photocatalytic Degradation

- Preparation of Reaction Mixture: In the reaction vessel, add a specific volume of the **Acid Violet 90** stock solution and dilute with deionized water to achieve the desired initial concentration.
- pH Adjustment: Adjust the pH of the dye solution to the desired value using H_2SO_4 or NaOH .
- Catalyst Addition: Add the required amount of the photocatalyst (e.g., TiO_2 , ZnO) or Fenton reagents (FeSO_4 and H_2O_2).
- Adsorption-Desorption Equilibrium: Before irradiation, stir the suspension in the dark for a specific period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye molecules and the catalyst surface.
- Initiation of Photodegradation: Turn on the light source to initiate the photodegradation reaction. Start a timer simultaneously.
- Sample Collection: At regular time intervals, withdraw aliquots of the reaction mixture.
- Sample Preparation for Analysis: Immediately after collection, centrifuge or filter the samples to remove the catalyst particles.
- Analysis: Analyze the supernatant to determine the residual concentration of **Acid Violet 90**.

Analytical Method: UV-Vis Spectrophotometry

The concentration of **Acid Violet 90** in the samples can be determined using a UV-Vis spectrophotometer.

- Wavelength of Maximum Absorbance (λ_{max}): Determine the λ_{max} of **Acid Violet 90** by scanning the absorbance of a known concentration of the dye solution over a range of wavelengths (typically 400-700 nm). For **Acid Violet 90**, the λ_{max} is approximately 540 nm.
- Calibration Curve: Prepare a series of standard solutions of **Acid Violet 90** with known concentrations. Measure the absorbance of each standard at the λ_{max} . Plot a calibration

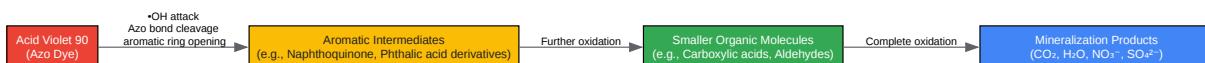
curve of absorbance versus concentration.

- Concentration Measurement: Measure the absorbance of the collected samples at the λ_{max} . Use the calibration curve to determine the concentration of **Acid Violet 90** in each sample.
- Degradation Efficiency Calculation: The degradation efficiency (%) can be calculated using the following formula: Degradation Efficiency (%) = $[(C_0 - C_t) / C_0] * 100$ where C_0 is the initial concentration of the dye and C_t is the concentration at time t .

Visualization of Pathways and Workflows

Proposed Photodegradation Pathway of Acid Violet 90

The degradation of azo dyes like **Acid Violet 90** by advanced oxidation processes is believed to proceed through the cleavage of the azo bond, followed by the fragmentation of the resulting aromatic amines and other intermediates into smaller organic molecules, and ultimately, mineralization to CO_2 , H_2O , and inorganic ions.

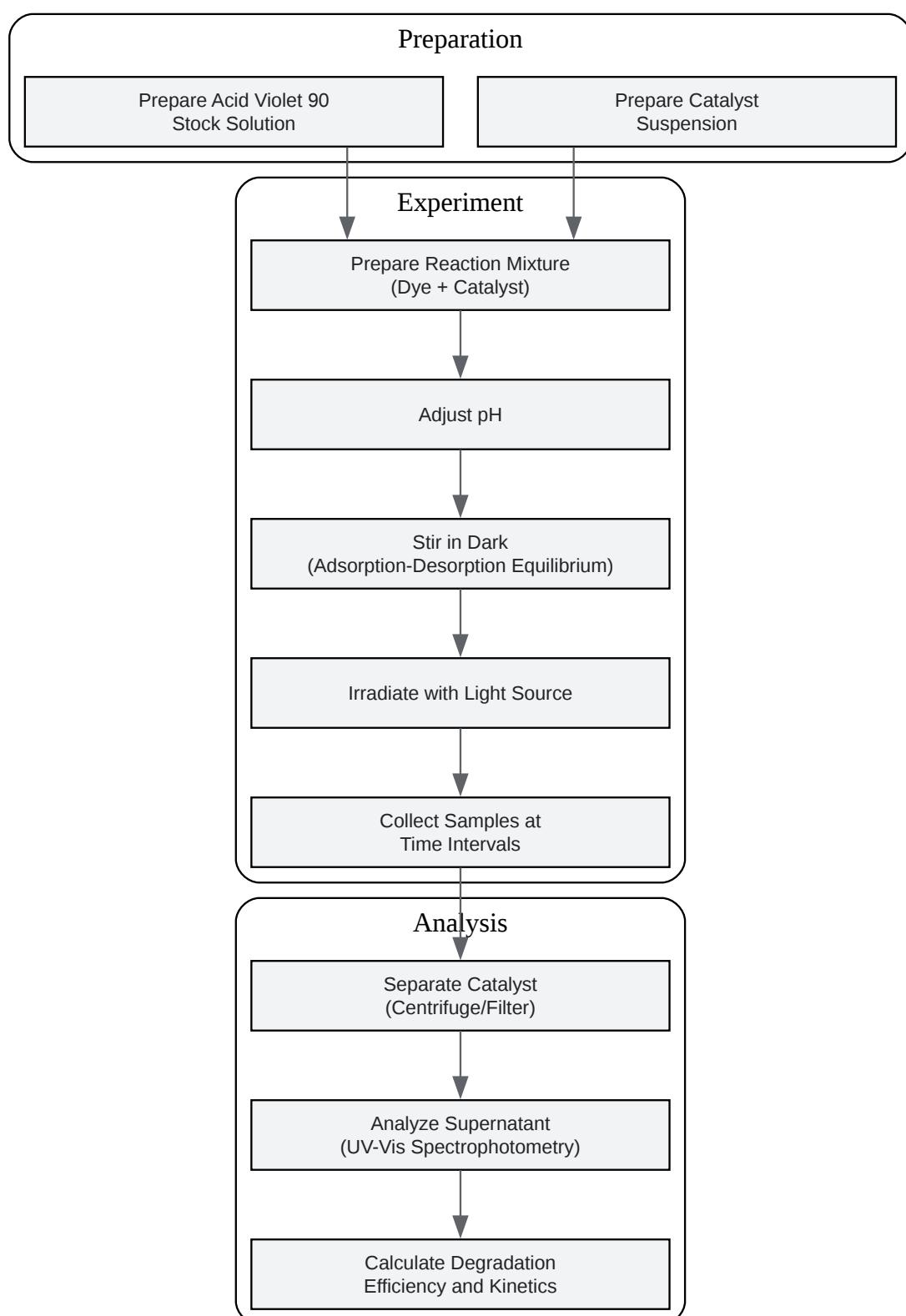


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Caption: Proposed photodegradation pathway of **Acid Violet 90**.

Experimental Workflow for Photocatalytic Degradation

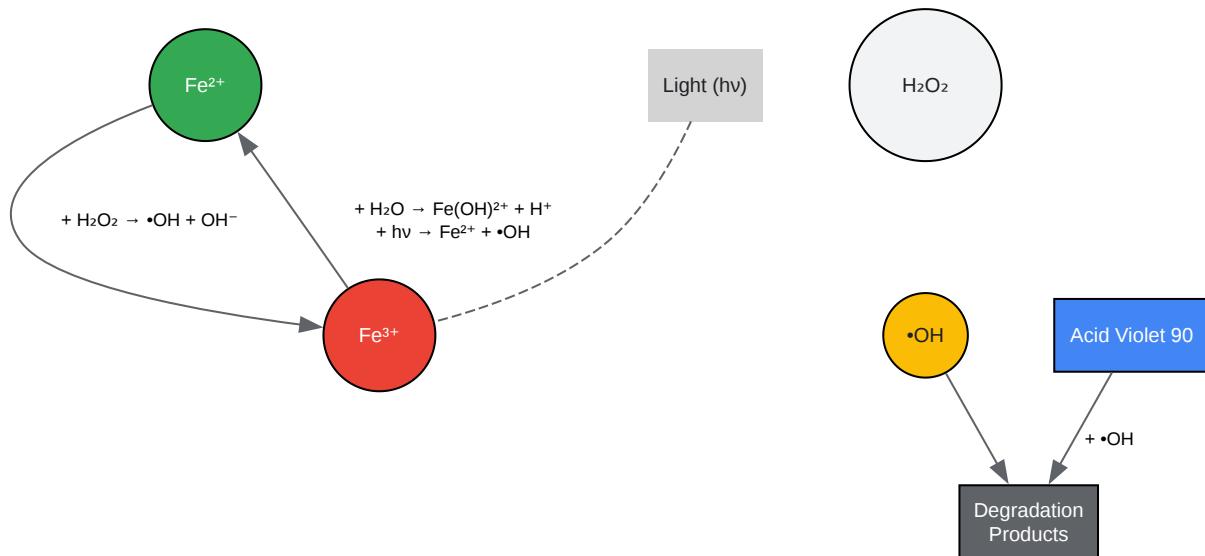
The following diagram illustrates the typical workflow for a photocatalytic degradation experiment.

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Caption: Experimental workflow for photocatalytic degradation.

Photo-Fenton Reaction Mechanism

The generation of hydroxyl radicals in the photo-Fenton process is a cyclic mechanism.



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Caption: Photo-Fenton reaction mechanism for dye degradation.

Conclusion

The photodegradation of **Acid Violet 90** through advanced oxidation processes, particularly the photo-Fenton process and catalytic ozonation, has been shown to be an effective method for its removal from aqueous solutions. The efficiency of these processes is highly dependent on key operational parameters such as pH, catalyst concentration, and initial dye concentration. While quantitative data for photocatalysis with TiO_2 and ZnO specifically for **Acid Violet 90** is not extensively available, the principles and successful application for similar azo dyes suggest its high potential.

Further research is warranted to elucidate the detailed degradation pathway and identify the intermediate products formed during the photodegradation of **Acid Violet 90**. This will provide a more complete understanding of the process and ensure the complete mineralization of the

dye into non-toxic end products. The experimental protocols and data presented in this guide serve as a valuable resource for researchers and professionals working on the remediation of dye-contaminated wastewater.

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References

- 1. researchgate.net [researchgate.net]
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